

Biological Activity of 7-Hydroxypestalotin: A Technical Guide

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Compound of Interest

Compound Name: 7-Hydroxypestalotin

Cat. No.: B10795607

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Abstract

7-Hydroxypestalotin is a polyketide secondary metabolite produced by fungi of the Pestalotiopsis genus, notably Pestalotiopsis microspora. Metabolites from this genus are known for a wide array of biological activities, including anticancer, antifungal, antibacterial, and nematicidal properties.[1] This technical guide provides a comprehensive overview of the known and potential biological activities of **7-Hydroxypestalotin**, detailing experimental protocols for its evaluation and discussing potential mechanisms of action. Due to a lack of specific quantitative data for **7-Hydroxypestalotin** in publicly available literature, this guide also presents data for related compounds from the Pestalotiopsis genus to provide a comparative context for researchers.

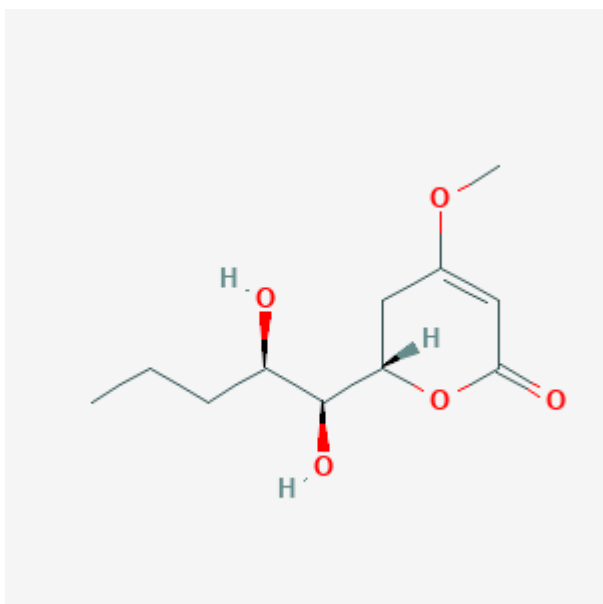
Introduction

The fungal genus Pestalotiopsis is a prolific source of structurally diverse and biologically active secondary metabolites.[2][3] These compounds, including terpenoids, polyketides, coumarins, and lactones, have garnered significant interest for their potential applications in medicine and agriculture.[4] **7-Hydroxypestalotin**, a derivative of the more commonly studied pestalotin, is one such metabolite. This guide aims to provide researchers, scientists, and drug development professionals with a detailed technical resource on the biological activities of **7-**

Hydroxypestalotin, including methodologies for its study and potential signaling pathways it may modulate.

Chemical Properties

- IUPAC Name: (2S)-2-[(1S,2R)-1,2-dihydroxypentyl]-4-methoxy-2,3-dihydropyran-6-one
- Molecular Formula: C₁₁H₁₈O₅
- Molecular Weight: 230.26 g/mol
- Structure:



Biological Activities and Quantitative Data

While extensive quantitative data for **7-Hydroxypestalotin** is not readily available in the current literature, the known bioactivities of metabolites from the *Pestalotiopsis* genus suggest several areas of potential activity for this compound. The following sections summarize these potential activities and provide available data for related compounds to serve as a benchmark for future studies.

Cytotoxic Activity

Metabolites from *Pestalotiopsis* have demonstrated cytotoxic effects against various cancer cell lines. While specific IC₅₀ values for **7-Hydroxypestalotin** are not reported, related compounds from the genus have shown activity.

Table 1: Cytotoxic Activity of Selected Pestalotiopsis Metabolites

Compound	Cell Line	IC ₅₀ (μM)	Reference
Pestalotiopsin A	Jurkat	12.5	[5]
Pestalotiopsin B	K562	25	
(3S,4R)-3,4-dihydroxy-3,4-dihydropestalotin	A549	48.2	Fungal Divers (2010) 44:15–31
(3R,4S)-3,4-dihydroxy-3,4-dihydropestalotin	A549	>50	Fungal Divers (2010) 44:15–31

Antimicrobial Activity

The Pestalotiopsis genus is a known producer of compounds with antibacterial and antifungal properties.

Table 2: Antimicrobial Activity of Selected Pestalotiopsis Metabolites

Compound	Organism	MIC (μg/mL)	Reference
Pestalotiopsin A	Bacillus subtilis	16	
Pestalotiopsin A	Candida albicans	32	
Man-6 (extract from P. mangiferae)	Pseudomonas aeruginosa	0.11	
Mic-9 (extract from P. microspora)	Pseudomonas aeruginosa	0.56	

Phytotoxic Activity

Some secondary metabolites from fungi exhibit phytotoxic effects, suggesting potential applications as bioherbicides.

Table 3: Phytotoxic Activity of Fungal Metabolites No quantitative data for **7-Hydroxypestalotin** or closely related Pestalotiopsis metabolites was found in the literature. This table is a placeholder for future research findings.

Compound	Plant Species	Effect	Concentration	Reference
7-Hydroxypestalotin	Lemna minor	-	-	-

Insecticidal and Nematicidal Activity

Natural products are a promising source of new insecticidal and nematicidal agents.

Table 4: Insecticidal and Nematicidal Activity of Fungal Metabolites No quantitative data for **7-Hydroxypestalotin** or closely related Pestalotiopsis metabolites was found in the literature. This table is a placeholder for future research findings.

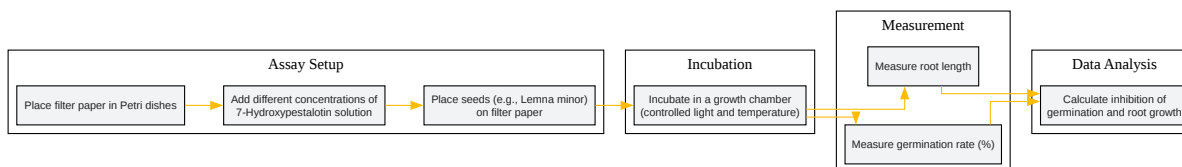
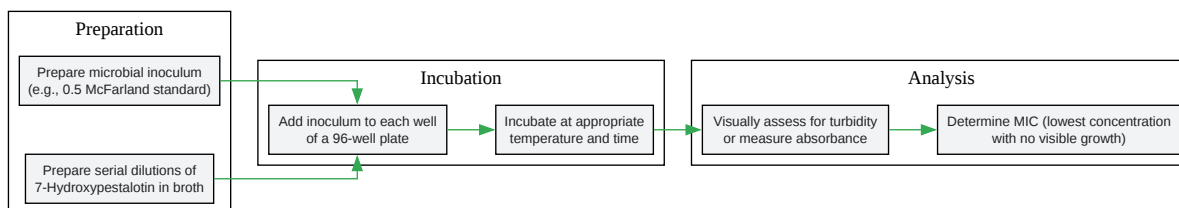
Compound	Organism	LC ₅₀	Reference
7-Hydroxypestalotin	Spodoptera litura	-	-
7-Hydroxypestalotin	Meloidogyne incognita	-	-

Experimental Protocols

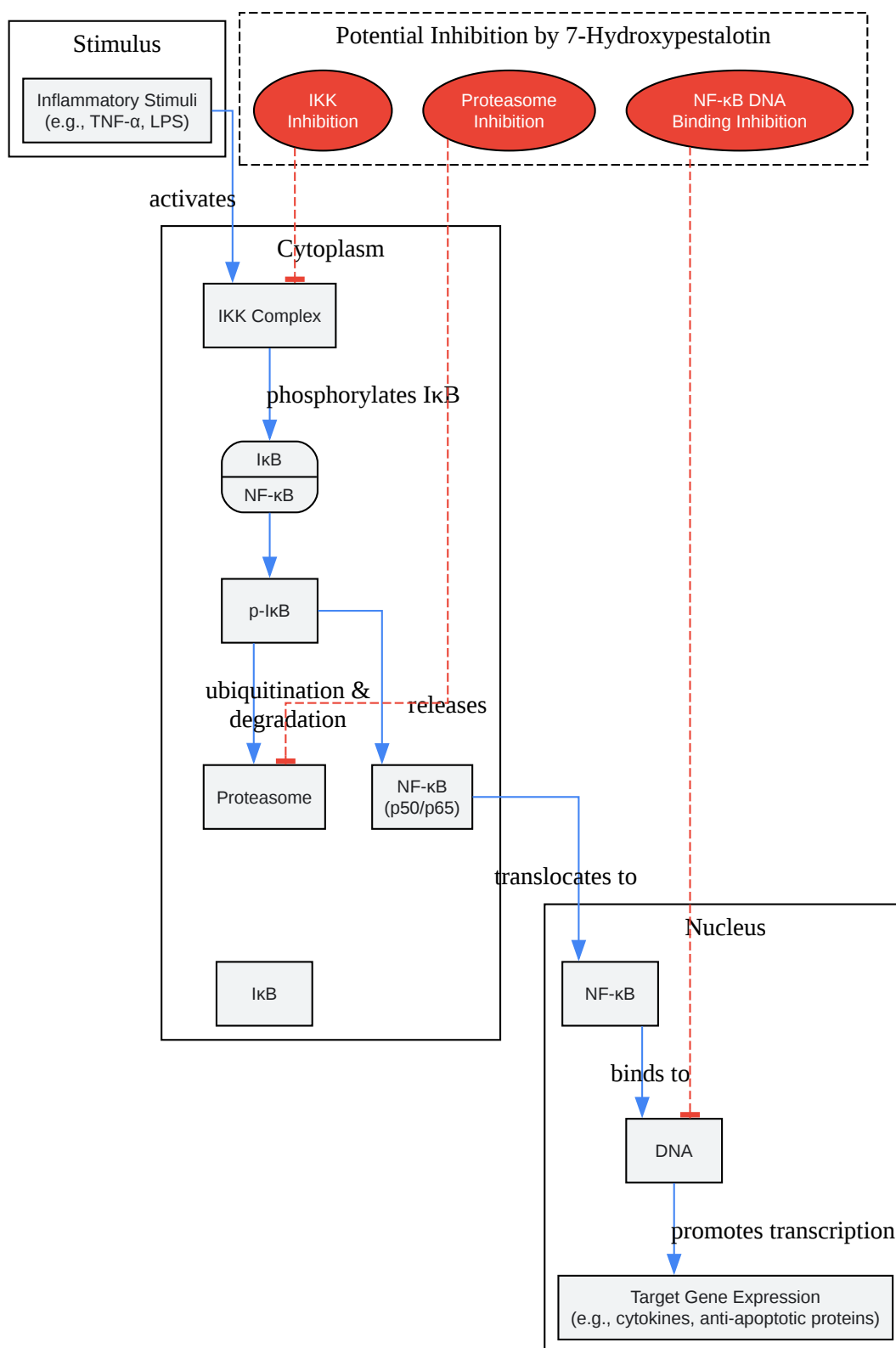
This section provides detailed methodologies for assessing the biological activities of **7-Hydroxypestalotin**.

Cytotoxicity Assay (MTT Assay)

This protocol is used to determine the concentration of a compound that inhibits cell growth by 50% (IC₅₀).







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